

A Comprehensive Technical Guide to the Chemical Properties and Structure of Sheperdin

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Compound of Interest

Compound Name: *Sheperdin*

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Abstract: This document provides a detailed overview of the chemical structure and properties of **Sheperdin**, a peptidomimetic antagonist targeting the Hsp90-Survivin protein complex, which has demonstrated significant potential in anticancer research. This guide consolidates structural information, physicochemical properties, and relevant identifiers to serve as a foundational resource for ongoing and future research and development efforts.

Introduction

Sheperdin is a synthetic peptide that has garnered interest in the field of oncology for its role as an antagonist of the Heat shock protein 90 (Hsp90) and Survivin complex.^{[1][2][3]} The disruption of this interaction is a promising strategy for inducing apoptosis in cancer cells. This guide focuses on the fundamental chemical characteristics of **Sheperdin**, providing a technical foundation for researchers.

Chemical Structure and Identification

Sheperdin is a peptide composed of a specific sequence of amino acids. The most commonly cited form is a nonapeptide, corresponding to the amino acid fragment 79-87 of a larger protein.^{[1][2][3]}

2.1. Amino Acid Sequence

The primary structure of **Sheperdin** (79-87) is composed of nine amino acids:[1][2][3]

- Three-Letter Code: H-Lys-His-Ser-Ser-Gly-Cys-Ala-Phe-Leu-OH
- One-Letter Code: KHSSGCAFL

A variant structure has also been reported, which incorporates a tert-butyl-glycine at the C-terminus: H-Lys-His-Ser-Ser-Gly-Cys-Ala-Phe-Gly(tBu)-OH.[4]

2.2. Systematic Name and Identifiers

The systematic IUPAC name for the primary **Sheperdin** peptide is (2S)-2-[(2S)-2-[(2S)-2-[(2R)-2-[[2-[(2S)-2-[(2S)-2-[(2S)-2-[(2S)-2,6-diaminohexanoyl]amino]-3-(1H-imidazol-5-yl)propanoyl]amino]-3-hydroxypropanoyl]amino]-3-hydroxypropanoyl]amino]acetyl]amino]-3-sulfanylpropanoyl]amino]propanoyl]amino]-3-phenylpropanoyl]amino]-3,3-dimethylbutanoic acid.[4]

For ease of reference and database searches, the following identifiers are crucial:

Identifier	Value
CAS Number	861224-28-4[1][3][4]
PubChem CID	45028213[4]
Synonyms	Sheperdin, Sheperdin 79-87, NSC-741765[4]

Physicochemical Properties

The following table summarizes the key physicochemical properties of **Sheperdin**. This quantitative data is essential for experimental design, including solubility and dosage calculations.

Property	Value	Source
Molecular Formula	C41H64N12O12S	[4]
Molecular Weight	949.1 g/mol	[4]
Exact Mass	948.44873670 Da	[4]

Structural Representation

To visualize the connectivity of the amino acid residues in **Sheperdin**, the following diagram illustrates its linear sequence.



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Figure 1: Amino acid sequence of **Sheperdin** (KHSSGCAFL).

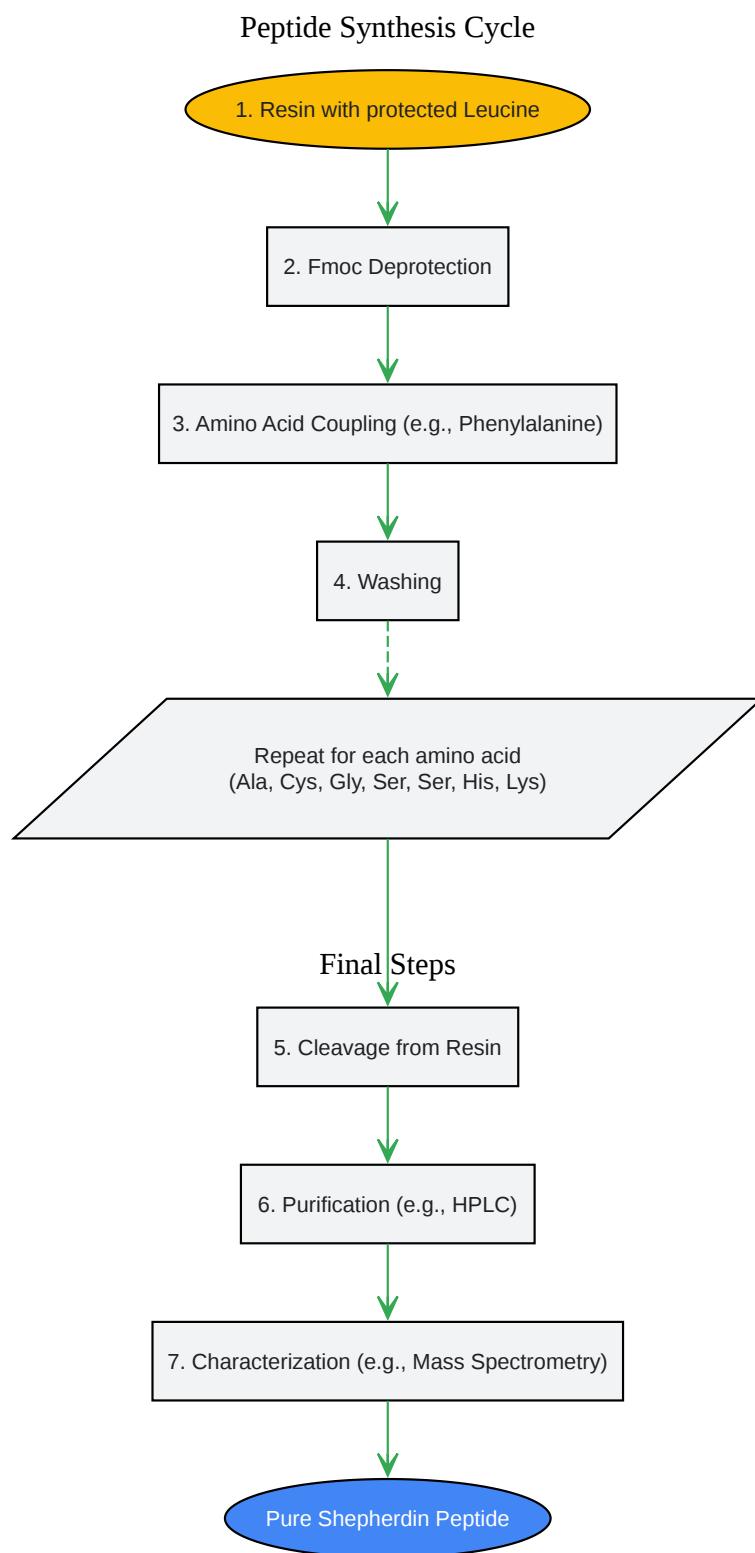
Experimental Protocols

While specific experimental protocols for the synthesis and application of **Sheperdin** can vary, a general methodology for peptide synthesis is outlined below.

5.1. Solid-Phase Peptide Synthesis (SPPS)

A common method for synthesizing peptides like **Sheperdin** is Solid-Phase Peptide Synthesis.

Workflow for SPPS of **Sheperdin**:



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Figure 2: Generalized workflow for the solid-phase synthesis of **Sheperdin**.

Methodology:

- Resin Preparation: The C-terminal amino acid (Leucine) is attached to a solid support resin.
- Deprotection: The N-terminal protecting group (commonly Fmoc) is removed.
- Coupling: The next amino acid in the sequence (Phenylalanine), with its N-terminus protected, is activated and coupled to the free N-terminus of the growing peptide chain.
- Washing: Excess reagents are washed away.
- Iteration: Steps 2-4 are repeated for each subsequent amino acid in the **Shepherdin** sequence.
- Cleavage: Once the full peptide is synthesized, it is cleaved from the resin support.
- Purification and Analysis: The crude peptide is purified, typically by High-Performance Liquid Chromatography (HPLC), and its identity and purity are confirmed by Mass Spectrometry.

Conclusion

This technical guide provides a foundational understanding of the chemical structure of **Shepherdin**. The detailed information on its amino acid sequence, chemical identifiers, and physicochemical properties is intended to support researchers in their investigations into the therapeutic potential of this Hsp90-Survivin antagonist. The provided diagrams and experimental workflow offer a visual and procedural context for the synthesis and study of this important molecule.

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